

A Technical Guide to the Physical Properties of Hydrocinnamyl Acetate

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Compound of Interest

Compound Name: 3-Phenylpropyl acetate

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Introduction

Hydrocinnamyl acetate, also known as **3-phenylpropyl acetate**, is an ester with the chemical formula $C_{11}H_{14}O_2$. It is recognized for its pleasant floral and fruity aroma, leading to its use in the fragrance and flavor industries. Beyond its sensory characteristics, a thorough understanding of its physical properties is essential for its application in scientific research and drug development, particularly in formulation, quality control, and safety assessments. This technical guide provides an in-depth overview of the core physical properties of hydrocinnamyl acetate, complete with experimental protocols and a generalized workflow for property determination.

Core Physical Properties

The physical characteristics of a compound are critical for predicting its behavior in various environments and for designing appropriate handling and processing procedures. The key physical properties of hydrocinnamyl acetate are summarized below.

Data Presentation

A comprehensive summary of the quantitative physical data for hydrocinnamyl acetate is presented in Table 1. This data has been compiled from various reputable sources.

Physical Property	Value	Conditions
Boiling Point	244 - 245 °C	@ 760 mmHg[1][2]
252.3 °C		
Melting Point	-60 °C	[3][4]
Density	1.012 g/mL	@ 25 °C[5]
1.01 g/cm ³	@ 20 °C[6]	
1.010 g/mL		
Refractive Index	1.496	@ 20°C/D[5]
1.494 - 1.500	@ 20°C[2]	
Vapor Pressure	<0.01 hPa	@ 20 °C[3][7]
0.011 mmHg	@ 25 °C (estimated)[2]	
Solubility	Insoluble in water	[1]
0.69 g/L in water	[6][7]	
136 mg/L in water	@ 25 °C (estimated)[2]	
392.148 mg/L in water	@ 25 °C[3][5]	
Soluble in alcohol and oils	[1][2]	

Experimental Protocols

Accurate determination of physical properties relies on standardized experimental procedures. The following sections detail the general methodologies for measuring the key physical properties of liquid compounds like hydrocinnamyl acetate.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small liquid sample is the capillary method.[8][9][10]

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath (Thiele tube or oil bath).
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When a continuous stream of bubbles emerges from the capillary tube, the heating is stopped.
- The liquid will begin to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[10\]](#)

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for determining the density of liquids.[\[11\]](#)[\[12\]](#)

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermostat/water bath

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed (m_1).
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is weighed to determine the mass of the pycnometer and the liquid (m_2).
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature.
- The mass of the pycnometer filled with the reference liquid is determined (m_3).
- The density of the sample liquid (ρ_{sample}) is calculated using the following formula:
$$\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{reference}}$$

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. The Abbe refractometer is a common instrument for measuring the refractive index of liquids.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Apparatus:

- Abbe Refractometer
- Constant temperature water bath

- Dropper
- Liquid sample

Procedure:

- The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).
- The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.
- A few drops of the liquid sample are placed on the surface of the measuring prism.
- The prisms are closed and locked.
- The instrument is adjusted to bring the boundary line between the light and dark fields into the center of the crosshairs in the eyepiece.
- If a colored band is observed, the dispersion compensator is adjusted to achieve a sharp, black-and-white boundary.
- The refractive index is read directly from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. A common qualitative and semi-quantitative method involves direct observation.^{[16][17][18]}

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Graduated pipettes or burettes

- Analytical balance

Procedure for Qualitative Determination:

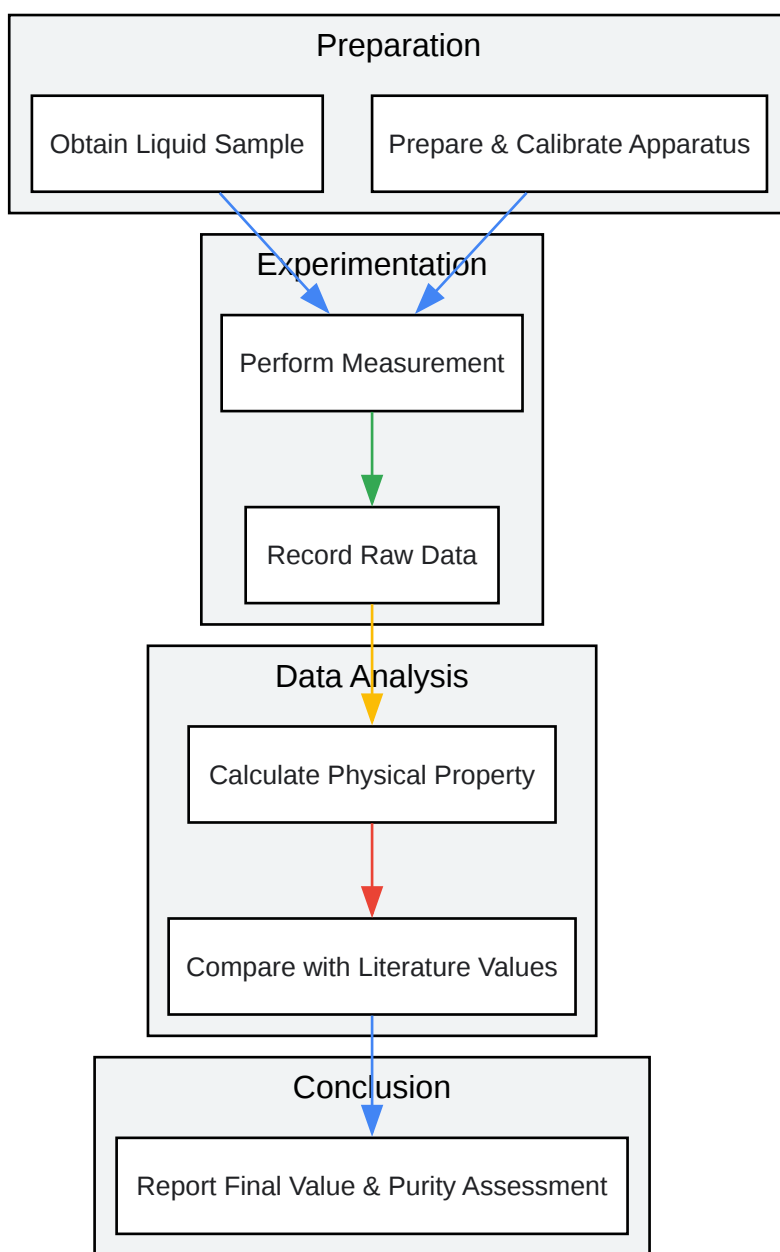
- A small, measured amount of the solute (e.g., 25 mg of hydrocinnamyl acetate) is placed in a test tube.[\[16\]](#)
- A measured volume of the solvent (e.g., 0.75 mL of water) is added in small portions.[\[16\]](#)
- After each addition, the test tube is vigorously shaken.[\[16\]](#)
- The mixture is observed to see if the solute has completely dissolved. The substance is classified as soluble, partially soluble, or insoluble based on visual inspection.

Procedure for Quantitative Determination (Shake-Flask Method):

- An excess amount of the solute is added to a known volume of the solvent in a flask.
- The flask is sealed and agitated (e.g., in a shaker bath) at a constant temperature until equilibrium is reached (i.e., the concentration of the dissolved solute remains constant). This may take several hours or days.
- Once equilibrium is achieved, the undissolved solute is separated from the solution by filtration or centrifugation.
- The concentration of the solute in the clear supernatant is determined using a suitable analytical technique (e.g., spectroscopy, chromatography). This concentration represents the solubility of the substance at that temperature.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of a physical property of a liquid sample.



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A generalized workflow for determining a physical property.

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